

# In-Depth Technical Guide: N-Benzyl-2-bromo-N-methylbenzamide

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## Compound of Interest

Compound Name: *N-Benzyl-2-bromo-N-methylbenzamide*

Cat. No.: B040479

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CAS Number: 124461-28-5

This technical guide provides a comprehensive overview of **N-Benzyl-2-bromo-N-methylbenzamide**, a halogenated aromatic amide of interest to researchers and professionals in the fields of organic synthesis and drug development. This document outlines its chemical properties, provides a detailed experimental protocol for its synthesis, and includes relevant analytical data.

## Chemical and Physical Properties

**N-Benzyl-2-bromo-N-methylbenzamide** is a white to off-white solid. A summary of its key chemical and physical properties is presented in the table below.<sup>[1]</sup>

| Property                     | Value                                                                             | Source                                  |
|------------------------------|-----------------------------------------------------------------------------------|-----------------------------------------|
| CAS Number                   | 124461-28-5                                                                       | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Formula            | C <sub>15</sub> H <sub>14</sub> BrNO                                              | <a href="#">[1]</a>                     |
| Molecular Weight             | 304.18 g/mol                                                                      | <a href="#">[1]</a>                     |
| IUPAC Name                   | N-benzyl-2-bromo-N-methylbenzamide                                                | <a href="#">[1]</a>                     |
| Synonyms                     | N-Benzyl-N-methyl 2-bromobenzamide, Benzamide, 2-bromo-N-methyl-N-(phenylmethyl)- | <a href="#">[1]</a>                     |
| Calculated LogP              | 3.6                                                                               | <a href="#">[1]</a>                     |
| Hydrogen Bond Donor Count    | 0                                                                                 | <a href="#">[1]</a>                     |
| Hydrogen Bond Acceptor Count | 1                                                                                 | <a href="#">[1]</a>                     |
| Rotatable Bond Count         | 3                                                                                 | <a href="#">[1]</a>                     |

## Synthesis

The synthesis of **N-Benzyl-2-bromo-N-methylbenzamide** is typically achieved through the acylation of N-benzyl-N-methylamine with 2-bromobenzoyl chloride. This reaction is a standard method for the formation of amides.[\[3\]](#)

## Experimental Protocol: Synthesis of N-Benzyl-2-bromo-N-methylbenzamide

This protocol is based on general procedures for the N-acylation of secondary amines.[\[4\]](#)[\[5\]](#)

Materials:

- N-benzyl-N-methylamine
- 2-Bromobenzoyl chloride

- Triethylamine (or another suitable base)
- Dichloromethane (or another suitable anhydrous solvent)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Hexanes and Ethyl acetate for chromatography

Procedure:

- In a clean, dry round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), dissolve N-benzyl-N-methylamine (1.0 equivalent) and triethylamine (1.2 equivalents) in anhydrous dichloromethane.
- Cool the solution to 0 °C in an ice bath.
- Slowly add a solution of 2-bromobenzoyl chloride (1.1 equivalents) in anhydrous dichloromethane to the stirred reaction mixture.
- Allow the reaction to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes to afford the pure **N-Benzyl-2-bromo-N-methylbenzamide**.

Logical Workflow for Synthesis:

Synthesis workflow for **N-Benzyl-2-bromo-N-methylbenzamide**.

## Analytical Data

The structure and purity of the synthesized **N-Benzyl-2-bromo-N-methylbenzamide** can be confirmed by various analytical techniques.

| Analytical Data Type       | Expected Characteristics                                                                                                                       |
|----------------------------|------------------------------------------------------------------------------------------------------------------------------------------------|
| <sup>1</sup> H NMR         | Signals corresponding to the aromatic protons of the benzyl and bromobenzoyl groups, the benzylic methylene protons, and the N-methyl protons. |
| <sup>13</sup> C NMR        | Resonances for the carbonyl carbon, aromatic carbons, benzylic carbon, and the N-methyl carbon.                                                |
| Mass Spectrometry (MS)     | A molecular ion peak corresponding to the molecular weight of the compound (m/z ≈ 303/305 for the bromine isotopes).                           |
| Infrared (IR) Spectroscopy | A characteristic strong absorption band for the amide carbonyl group (C=O) typically in the range of 1630-1680 cm <sup>-1</sup> .              |

## Biological Activity

While specific biological data for **N-Benzyl-2-bromo-N-methylbenzamide** is not extensively available in the public domain, related N-substituted benzamide derivatives have been investigated for their potential as antitumor agents.[6][7] For instance, some studies have focused on N-substituted benzamides as histone deacetylase (HDAC) inhibitors.[6] Further research is required to elucidate the specific biological profile of **N-Benzyl-2-bromo-N-methylbenzamide**.

Signaling Pathway Hypothesis (General for HDAC Inhibitors):

The diagram below illustrates a generalized signaling pathway that could be influenced by a hypothetical HDAC inhibitor. This is for illustrative purposes only, as the specific activity of **N-Benzyl-2-bromo-N-methylbenzamide** has not been determined.

Hypothetical signaling pathway for HDAC inhibition.

## Conclusion

This technical guide has provided essential information regarding **N-Benzyl-2-bromo-N-methylbenzamide** (CAS No. 124461-28-5), including its chemical properties, a detailed synthesis protocol, and an overview of relevant analytical data. While its specific biological functions are yet to be fully explored, its structural similarity to other biologically active benzamides suggests it may be a valuable compound for further investigation in medicinal chemistry and drug discovery.

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